

# The Solubility of Direct Violet 9: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: C.I. Direct Violet 9

Cat. No.: B12382472

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Introduction: Direct Violet 9, also identified by its Colour Index number C.I. 27885 and CAS number 6227-14-1, is a synthetic disazo dye.<sup>[1][2]</sup> Its molecular structure, featuring multiple aromatic rings and sodium sulfonate groups, dictates its utility and solubility characteristics. Primarily, it is employed in aqueous applications for dyeing cellulosic fibers such as cotton and viscose, as well as in the paper and leather industries.<sup>[1][3][4][5][6]</sup> A thorough understanding of its solubility in various laboratory solvents is critical for its effective application, formulation, and for toxicological and environmental studies. This guide provides a detailed overview of the solubility of Direct Violet 9, experimental protocols for its determination, and logical frameworks to understand its behavior.

## Quantitative Solubility Data

The solubility of Direct Violet 9 is significantly influenced by the solvent type and temperature. While qualitative descriptors are abundant, precise quantitative data is limited. The available data has been compiled and summarized below.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Observations
Water	H <sub>2</sub> O	6.23 g/L	20	Forms a reddish-purple solution. [3]
Water	H <sub>2</sub> O	40 g/L	90	Solubility increases significantly with temperature.[5]
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Slightly Soluble	Not Specified	Sources vary, with some stating "ethanol-soluble" [3] and others, more commonly, "slightly soluble". [4][7][8][9][10]
Ethylene Glycol Ether	C <sub>2</sub> H <sub>4</sub> O <sub>2</sub> ·(C <sub>2</sub> H <sub>4</sub> O) <sub>n</sub>	Soluble	Not Specified	[3][7]
Other Organic Solvents	Various	Insoluble	Not Specified	This is a general classification for most other organic solvents. [3][4][7][8][9][10]
Concentrated H <sub>2</sub> SO <sub>4</sub>	H <sub>2</sub> SO <sub>4</sub>	Soluble	Not Specified	Forms a bluish-green solution.[7] [9][10]
Concentrated HNO <sub>3</sub>	HNO <sub>3</sub>	Soluble	Not Specified	Forms a reddish-brown solution. [7]

## Experimental Protocol: Determining Dye Solubility via the Equilibrium Method

A standard and reliable method for determining the solubility of a dye like Direct Violet 9 is the equilibrium solubility method, followed by spectrophotometric analysis of the saturated solution.

Objective: To determine the saturation concentration of Direct Violet 9 in a specific solvent at a controlled temperature.

Materials:

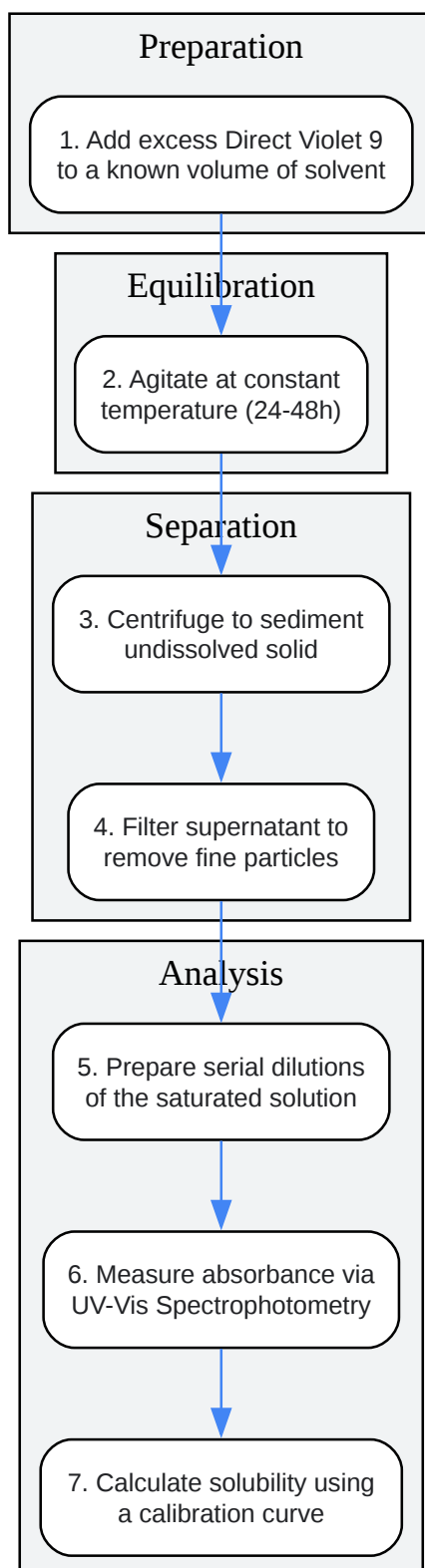
- Direct Violet 9 powder
- Solvent of interest (e.g., deionized water, ethanol)
- Volumetric flasks
- Scintillation vials or sealed flasks
- Orbital shaker or magnetic stirrer with temperature control
- Centrifuge
- Syringe filters (0.45  $\mu\text{m}$  or smaller)
- UV-Vis Spectrophotometer
- Analytical balance

Methodology:

- **Preparation of Supersaturated Solution:** Add an excess amount of Direct Violet 9 powder to a known volume of the solvent in a sealed flask. The amount should be more than what is expected to dissolve to ensure saturation is reached.
- **Equilibration:** Place the sealed flask in an orbital shaker or on a stir plate with controlled temperature. Allow the mixture to agitate for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved dye.
- **Phase Separation:** After equilibration, let the solution stand to allow the excess solid to sediment. For a more complete separation, centrifuge the suspension at a high speed (e.g.,

5000 rpm for 15 minutes).

- **Sample Collection:** Carefully extract an aliquot of the supernatant (the clear, saturated solution) without disturbing the sediment. To remove any remaining suspended particles, filter the aliquot using a syringe filter into a clean vial.
- **Dilution:** Accurately perform a serial dilution of the filtered saturated solution with the same solvent to bring the absorbance into the linear range of the spectrophotometer (typically 0.1 to 1.0 AU).
- **Spectrophotometric Analysis:** Measure the absorbance of the diluted solutions at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for Direct Violet 9.
- **Calculation:** Use a pre-established calibration curve (plotting absorbance vs. known concentrations) to determine the concentration of the diluted sample. Calculate the original concentration of the saturated solution by multiplying by the dilution factor. This value represents the solubility of Direct Violet 9 in the tested solvent at that specific temperature.

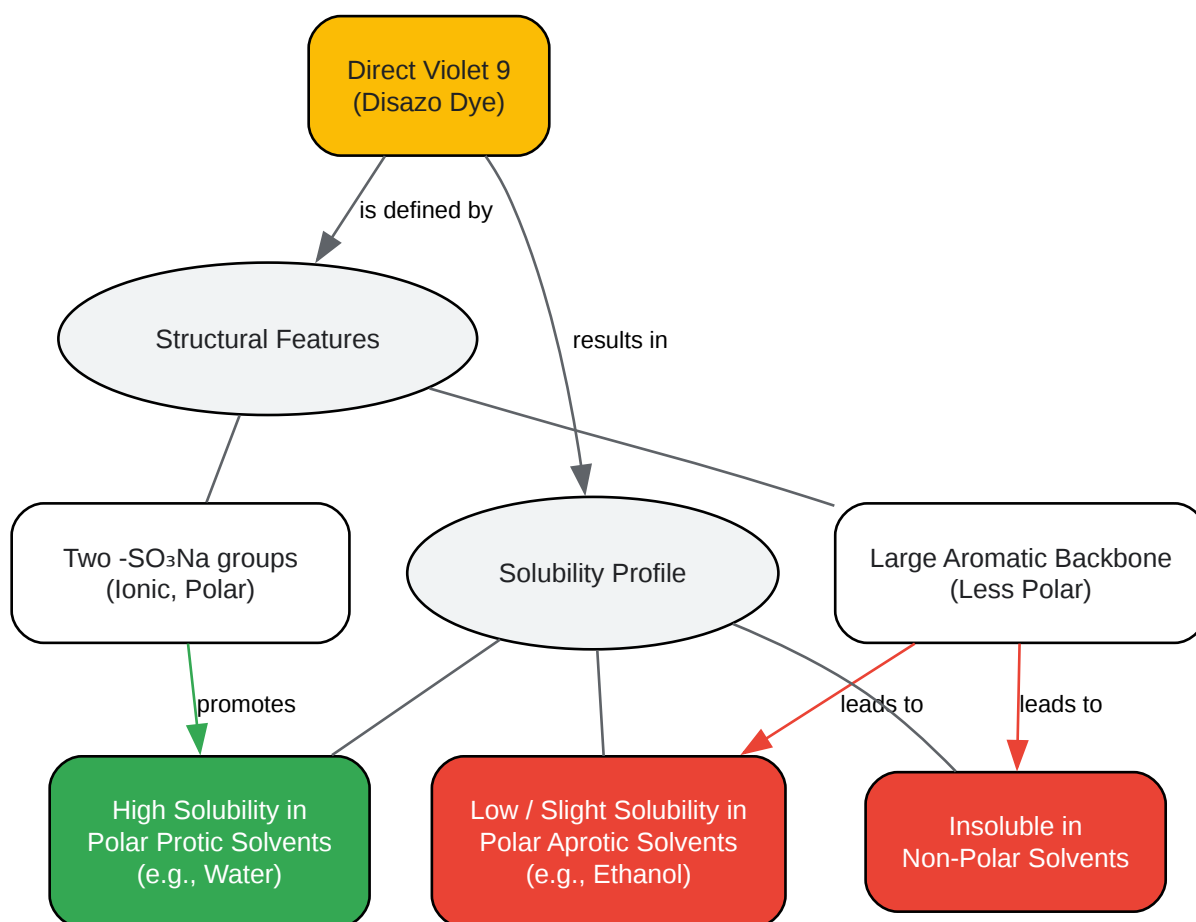


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*Experimental workflow for determining dye solubility.*

## Logical Framework for Solubility

The solubility of Direct Violet 9 is governed by its molecular structure and the principle of "like dissolves like." The presence of two sodium sulfonate ( $-\text{SO}_3\text{Na}$ ) groups makes the molecule ionic and highly polar, which explains its significant solubility in polar protic solvents like water. The large organic, aromatic backbone of the molecule limits its solubility in less polar or non-polar organic solvents.



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*Relationship between structure and solubility of Direct Violet 9.*

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- To cite this document: BenchChem. [The Solubility of Direct Violet 9: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12382472#solubility-of-direct-violet-9-in-different-laboratory-solvents]

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